

# Technical Guide on the Melting Point of 4-Nitrophenylacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Nitrophenylacetic acid

Cat. No.: B359581

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This document provides a comprehensive overview of the physical property of melting point for **4-Nitrophenylacetic acid** (CAS No. 104-03-0), targeted at researchers, scientists, and professionals in the field of drug development. It includes aggregated data, detailed experimental protocols for melting point determination, and a visualization of a relevant synthetic pathway.

## Core Data: Melting Point of 4-Nitrophenylacetic Acid

**4-Nitrophenylacetic acid** is a crystalline solid, appearing as a light yellow to beige powder.[\[1\]](#) [\[2\]](#) Its melting point is a key parameter for identification and purity assessment. A narrow melting range typically indicates high purity. The data from various suppliers and safety data sheets are summarized below.

Melting Point Range (°C)	Melting Point Range (°F)	Source
152 - 153	305.6 - 307.4	Fisher Scientific[1]
153.0 - 157.0	307.4 - 314.6	Tokyo Chemical Industry[3]
153 - 156	307.4 - 312.8	Thermo Scientific Chemicals[2]
152 - 155	305.6 - 311.0	Chemcraft[4]
150 - 155	302.0 - 311.0	ChemicalBook, Sigma-Aldrich[5][6]
149 - 156	300.2 - 312.8	Thermo Scientific Chemicals[7]
151 - 152	303.8 - 305.6	Organic Syntheses[8]

## Experimental Protocol: Melting Point Determination

The melting point of **4-Nitrophenylacetic acid** is determined using the capillary method. This can be performed with a digital melting point apparatus (e.g., Mel-Temp) or a Thiele tube with an oil bath. The principle involves heating a small, powdered sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[9][10]

### Materials and Equipment:

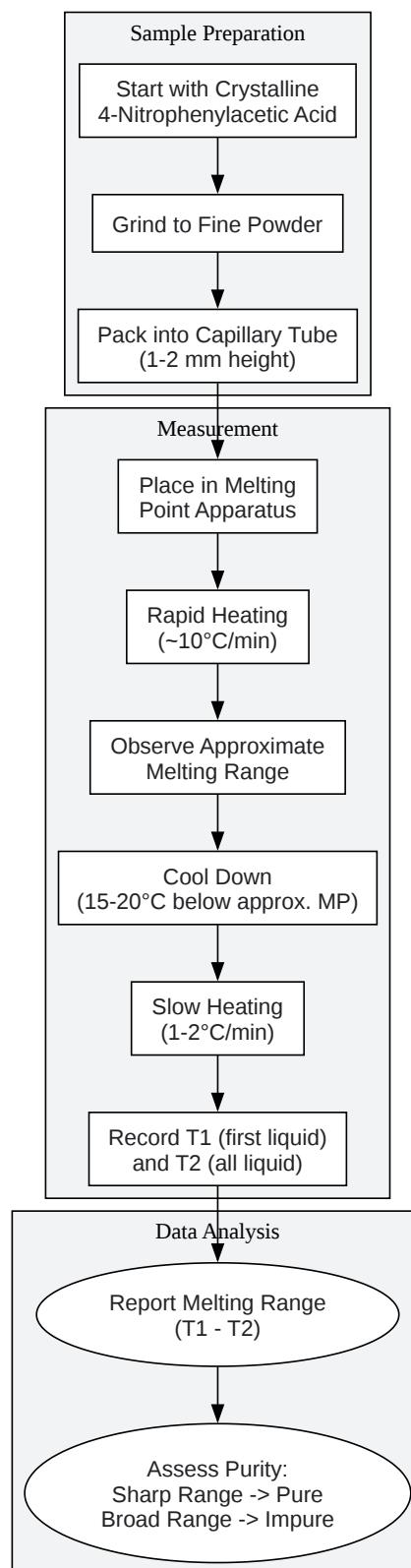
- **4-Nitrophenylacetic acid** sample
- Mortar and pestle
- Glass capillary tubes (sealed at one end)
- Melting point apparatus (e.g., DigiMelt, Mel-Temp) or Thiele tube setup
- Thermometer (calibrated)
- Heating medium (e.g., silicone oil for Thiele tube)

### Procedure:

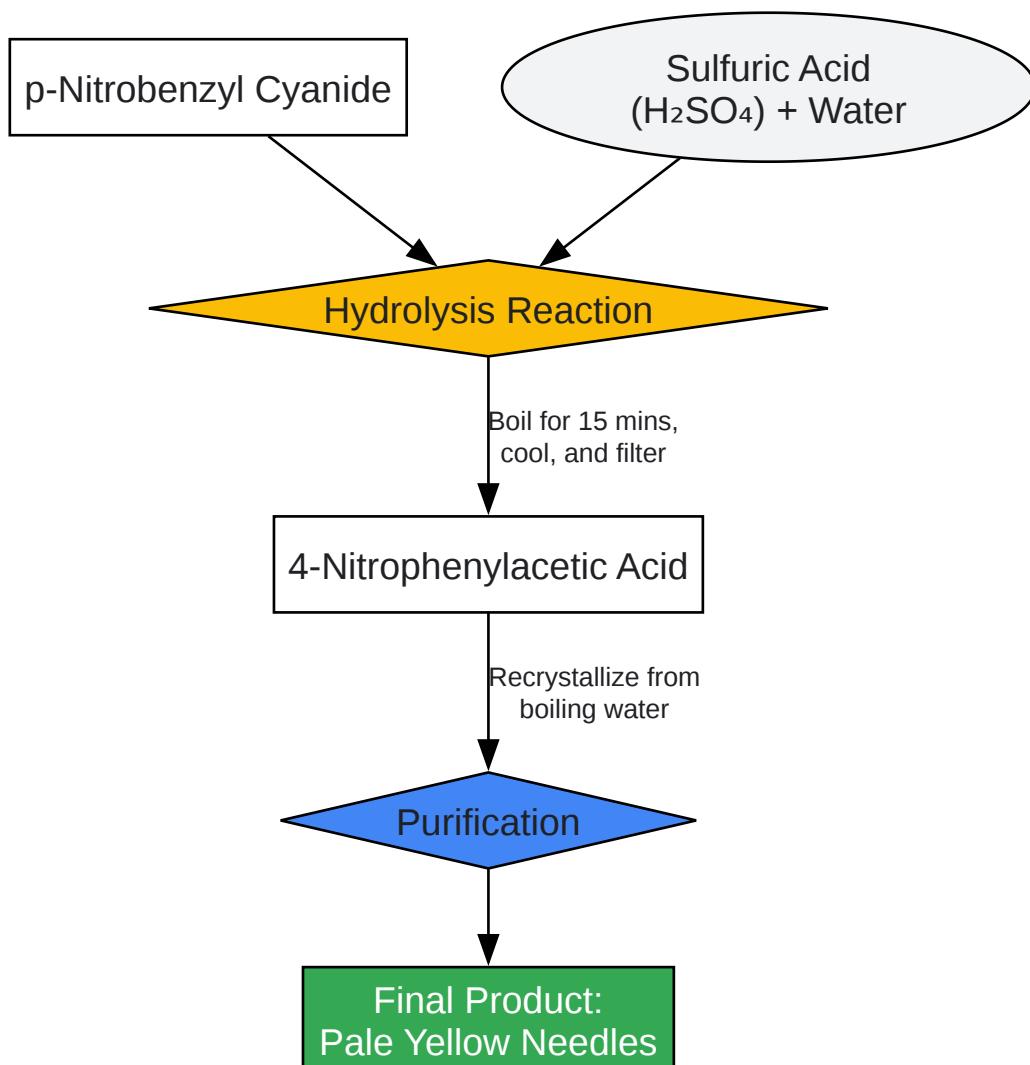
- Sample Preparation: Place a small amount of crystalline **4-Nitrophenylacetic acid** on a clean, dry surface. Use a mortar and pestle to grind it into a fine powder. This ensures uniform packing and heat transfer.
- Capillary Tube Packing: Push the open end of a capillary tube into the powdered sample.<sup>[9]</sup> Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. The packed sample should be approximately 1-2 mm high.<sup>[9][11]</sup>
- Apparatus Setup:
  - Digital Apparatus: Insert the capillary tube into the designated slot in the heating block. Ensure the thermometer is correctly placed in its well.
  - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band or thread, aligning the sample with the thermometer bulb.<sup>[9]</sup> Clamp the thermometer so that the bulb and sample are immersed in the oil within the Thiele tube.
- Heating and Observation:
  - Initial (Fast) Determination: Heat the apparatus rapidly to get an approximate melting range. This helps save time in subsequent, more precise measurements.
  - Precise (Slow) Determination: Allow the apparatus to cool to at least 10-20°C below the approximate melting point. Begin heating again at a slow, controlled rate of about 1-2°C per minute.<sup>[12]</sup>
- Data Recording:
  - Record the temperature (T1) at which the first drop of liquid appears.
  - Record the temperature (T2) at which the entire solid sample has completely melted into a clear liquid.<sup>[10][11]</sup>
  - The melting point is reported as the range from T1 to T2.
- Purity Assessment: A pure compound will exhibit a sharp melting range, typically 0.5-1.5°C. Impurities tend to lower the melting point and broaden the melting range.<sup>[12]</sup>

## Mandatory Visualization

The following diagrams illustrate key experimental and synthetic workflows relevant to **4-Nitrophenylacetic acid**.

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Caption: Workflow for Melting Point Determination.



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Caption: Synthesis of **4-Nitrophenylacetic Acid** via Hydrolysis.[8]

## Applications in Research and Development

**4-Nitrophenylacetic acid** serves as a crucial intermediate in the synthesis of various organic compounds.[13] Its applications include the preparation of pharmaceuticals, such as penicillin precursors, and other biologically active molecules like potential angiogenesis inhibitors.[5][13][14] Accurate determination of its melting point is essential for ensuring the purity of the starting material, which directly impacts the yield and purity of the final synthesized products.

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- To cite this document: BenchChem. [Technical Guide on the Melting Point of 4-Nitrophenylacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b359581#4-nitrophenylacetic-acid-melting-point>

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